

a-a Application of ZD0947 in cancer research models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZD0947

Cat. No.: B1682409

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AZD0947: Not a Cancer Therapeutic

Contrary to the topic of this request, the compound **AZD0947** is not a therapeutic agent for cancer research. Available information indicates that **AZD0947** is a potassium (K⁺) channel opener.^[1] This compound was under investigation by AstraZeneca for the potential treatment of overactive bladder.^[1]

Development of **AZD0947** appears to have been discontinued. The drug was in Phase II clinical trials as of March 2003, but by October 2004, it was no longer listed in the company's development pipeline.^[1]

Due to the fact that **AZD0947** was not developed for oncological applications, there is no publicly available data on its use in cancer research models. Consequently, the creation of detailed application notes, experimental protocols, quantitative data tables, and signaling pathway diagrams for this compound in the context of cancer research is not possible.

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References

- 1. go.drugbank.com [go.drugbank.com]
- To cite this document: BenchChem. [a-a Application of ZD0947 in cancer research models]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1682409#a-a-application-of-zd0947-in-cancer-research-models>]

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